

Phase diagram analysis of the aluminum-lithium system

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Compound of Interest

Compound Name: *Lithium aluminum*

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An In-depth Technical Guide to the Phase Diagram Analysis of the Aluminum-Lithium System
For Researchers and Materials Scientists

The aluminum-lithium (Al-Li) binary system is of significant interest in the aerospace and automotive industries due to the unique ability of lithium to decrease density while simultaneously increasing the elastic modulus of aluminum.[1] A thorough understanding of its phase diagram is critical for controlling the microstructure and, consequently, the mechanical properties of Al-Li alloys through heat treatment. This guide provides a detailed analysis of the Al-Li phase diagram, summarizing key quantitative data, outlining experimental protocols for its determination, and illustrating the logical relationships between phases and processes.

Quantitative Phase Diagram Data

The Al-Li system is characterized by several intermetallic phases and invariant reactions. The primary solid solution of lithium in aluminum is denoted as (α Al), and the solid solution of aluminum in lithium is (β Li). The key intermetallic phase for strengthening is the metastable δ' (Al_3Li), while the stable equilibrium phases include δ (AlLi), Al_2Li_3 , and Al_4Li_9 . [2][3][4]

Invariant Reactions

The invariant reactions in the Al-Li system define the temperatures and compositions at which three phases are in equilibrium. These critical points are summarized in the table below.

Reaction Type	Temperature (°C)	Reaction Formula	Liquid Composition (at. % Li)	α Phase Composition (at. % Li)	β Phase Composition (at. % Li)
Eutectic	600	$L \leftrightarrow (\alpha\text{Al}) + \delta$	9.9	4.2	~46
Peritectic	520	$L + \delta \leftrightarrow \text{Al}_2\text{Li}_3$	~32	-	~60
Peritectic	455	$L + \text{Al}_2\text{Li}_3 \leftrightarrow \text{Al}_4\text{Li}_9$	~48	-	~69.2
Eutectic	179	$L \leftrightarrow \text{Al}_4\text{Li}_9 + (\beta\text{Li})$	98.8	-	~100

Note: Compositions are approximate and collated from various experimental and calculated phase diagrams. The δ (AlLi) phase has a notable homogeneity range.[\[2\]](#)[\[5\]](#)

Solid Solubility Limits

Lithium has a significant solid solubility in aluminum, which is a prerequisite for precipitation hardening. This solubility decreases with temperature, allowing for the precipitation of the strengthening δ' (Al_3Li) phase.[\[1\]](#)[\[3\]](#)

Temperature (°C)	Solubility of Li in (αAl) (wt. %)	Solubility of Li in (αAl) (at. %)
600	4.2	13.5 - 14
550	3.3	12.0
300	~0.4	~1.5
150	<0.2	5.5

Data compiled from multiple sources employing metallographic and electrical resistivity techniques.[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

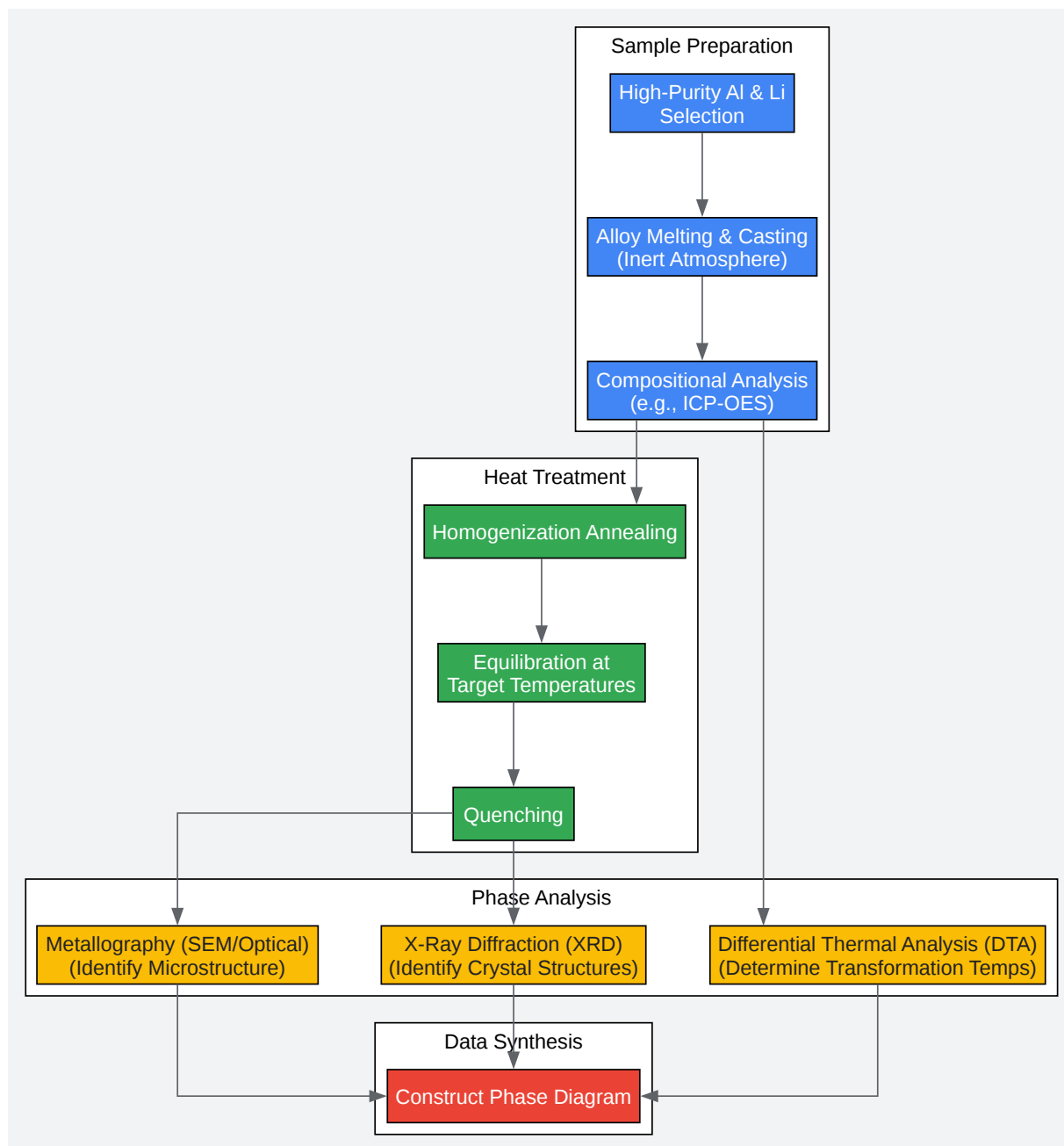
Experimental Protocols for Phase Diagram

Determination

The determination of a phase diagram is a meticulous process involving the preparation of various alloy compositions, heat treatment, and subsequent analysis using thermal and structural characterization techniques.

Overall Experimental Workflow

The logical flow for experimentally determining a binary phase diagram like Al-Li is outlined below.



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Caption: Experimental workflow for Al-Li phase diagram determination.

Differential Thermal Analysis (DTA)

DTA is a primary technique used to identify the temperatures of phase transformations (e.g., solidus, liquidus, eutectic, peritectic).[\[10\]](#)[\[11\]](#)

Objective: To detect thermal events in an alloy sample during controlled heating and cooling.

Methodology:

- **Sample Preparation:** A small, known weight of the Al-Li alloy (typically 10-50 mg) is placed into a crucible (e.g., alumina). An inert reference material, such as Al_2O_3 , which has no phase transitions in the temperature range of interest, is placed in an identical crucible.[\[12\]](#)
- **Instrument Setup:** The sample and reference crucibles are placed in the DTA furnace. Thermocouples are positioned in close contact with both.
- **Heating/Cooling Program:** The furnace temperature is ramped up and/or down at a constant, controlled rate (e.g., 5-20 °C/min).[\[10\]](#) A slow rate is preferred to approach equilibrium conditions.[\[10\]](#)
- **Data Acquisition:** The instrument measures and records the temperature of the sample (T) and the temperature difference (ΔT) between the sample and the reference.
- **Analysis:** The ΔT is plotted against T. Endothermic events (melting) and exothermic events (solidification) appear as peaks or dips in the DTA curve. The onset temperature of these peaks corresponds to the transformation temperature.[\[12\]](#) By running a series of alloys with different compositions, the key transition lines of the phase diagram can be mapped.

X-Ray Diffraction (XRD)

XRD is used to identify the crystal structure of the different phases present in an alloy after it has been equilibrated at a specific temperature and quenched.[\[13\]](#)[\[14\]](#)

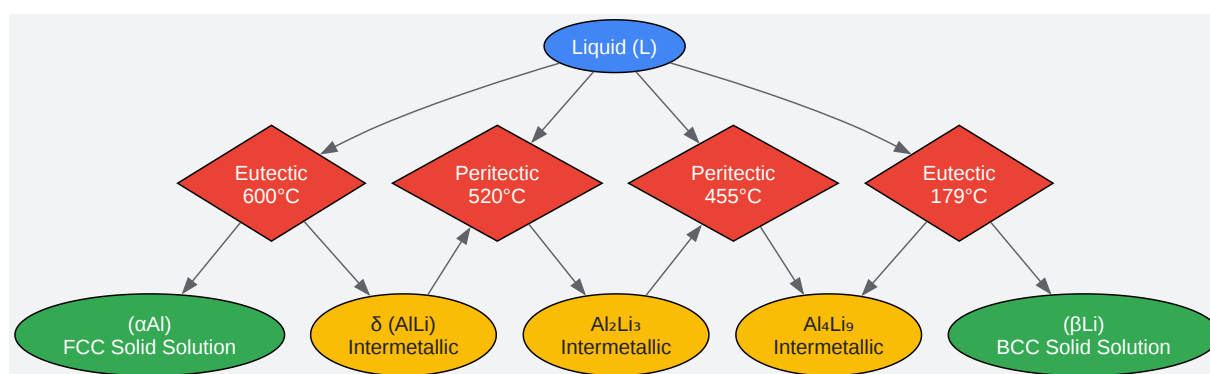
Objective: To identify the crystalline phases present in a sample.

Methodology:

- **Sample Preparation:** The quenched alloy sample is typically prepared as a flat, polished surface for analysis. For powder diffraction, the sample can be crushed into a fine powder.
- **Instrument Setup:** The sample is mounted in an X-ray diffractometer. The instrument is configured with a specific X-ray source (e.g., Cu K α).
- **Data Acquisition:** The sample is irradiated with a monochromatic X-ray beam over a range of angles (2θ). A detector records the intensity of the diffracted X-rays at each angle.
- **Analysis:** A plot of X-ray intensity versus 2θ is generated. The positions (angles) and intensities of the diffraction peaks act as a "fingerprint" for the crystalline phases present.^[15] By comparing the experimental diffraction pattern to a database of known patterns, such as the Joint Committee for Powder Diffraction Standards (JCPDS) database, the phases (e.g., α Al, δ , Al₂Li₃) can be identified.^{[15][16]}

Phase Relationships and Transformations

The relationships between the key equilibrium phases in the Al-Li system are governed by the invariant reactions. These reactions dictate the transformation pathways upon cooling from the liquid state.



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Caption: Key equilibrium phase relationships in the Al-Li system.

This diagram illustrates how the liquid phase transforms into various solid phases upon cooling. For instance, at 600°C, a liquid of eutectic composition decomposes into the (α Al) solid solution and the δ (AlLi) intermetallic phase. At 520°C, the liquid reacts with the existing δ phase to form the Al_2Li_3 phase in a peritectic reaction. Understanding these pathways is fundamental to designing heat treatments that achieve the desired microstructure and properties in Al-Li alloys.

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